

Personal protective equipment for handling Cyclohexanone

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Compound of Interest

Compound Name: **Cyclohexanone**

Cat. No.: **B045756**

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Essential Safety and Handling Guide for Cyclohexanone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **cyclohexanone**, tailored for research, scientific, and drug development professionals.

Following these procedures is vital for ensuring a safe laboratory environment.

Cyclohexanone is a flammable liquid and vapor that can cause skin irritation, serious eye damage, and respiratory irritation.[\[1\]](#)[\[2\]](#) It is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

Understanding the properties of **cyclohexanone** is the first step in safe handling.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ^[5]
Molar Mass	98.15 g/mol ^[5]
Appearance	Colorless to pale yellow liquid ^{[5][6]}
Odor	Acetone-like or peppermint-like ^[5]
Boiling Point	155-156 °C ^[5]
Melting Point	-31 °C to -47 °C ^{[3][5]}
Flash Point	111°F (44°C) ^[6]
Vapor Density	Heavier than air ^[6]
Solubility	Slightly soluble in water; miscible with most organic solvents ^[5]

Occupational Exposure Limits

Adherence to established exposure limits is mandatory to prevent overexposure.

Organization	Exposure Limit
OSHA (PEL)	50 ppm (8-hour time-weighted average) ^[6]
NIOSH (REL)	25 ppm (10-hour time-weighted average) ^[6]
ACGIH (TLV)	20 ppm (8-hour time-weighted average) ^[6]
ACGIH (STEL)	50 ppm (short-term exposure limit) ^[6]

Operational Plan: Handling Cyclohexanone

A systematic approach to handling **cyclohexanone** minimizes risks. This section provides a step-by-step procedural guide.

Preparation and Engineering Controls

- Ventilation: Always handle **cyclohexanone** in a well-ventilated area.[1][3][7] Use a chemical fume hood to minimize vapor inhalation.
- Ignition Sources: **Cyclohexanone** is flammable.[3] Keep it away from heat, sparks, open flames, and hot surfaces.[1][8] No smoking in the handling area.[1][3][7]
- Static Discharge: Take precautionary measures against static discharge.[1][3] Use grounded and bonded containers and receiving equipment.[6][7][8] Employ non-sparking tools.[1][6][7]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[9]

Personal Protective Equipment (PPE)

The correct selection and use of PPE is the most critical barrier between the researcher and potential exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side protection or a face shield.[2][10] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves.[4][10] Materials such as Butyl rubber and Polyvinyl Alcohol are recommended.[6] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[2]
 - Protective Clothing: A complete suit protecting against chemicals, a chemical-resistant apron, and antistatic boots should be worn.[2][4]
- Respiratory Protection:
 - If ventilation is insufficient or exposure limits are likely to be exceeded, use a NIOSH-approved respirator with appropriate cartridges.[6][9]
 - For concentrations above 700 ppm, a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece is required.[6]

Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing.[2][3] Do not breathe vapors or mist.[3] Wash hands thoroughly after handling.[1][7] Do not eat, drink, or smoke in the work area.[1][3][7]
- Storage: Store in a cool, dry, well-ventilated place away from sources of ignition.[3][11] Keep containers tightly closed.[1][3][11] Store away from incompatible materials such as strong oxidizing agents and strong acids.[9]

Disposal Plan

Proper disposal of **cyclohexanone** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **Cyclohexanone** is considered a hazardous waste.[6]
- Containerization: Collect waste **cyclohexanone** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and tightly sealed container.[3][6]
- Disposal Procedure: Dispose of hazardous waste through a licensed contractor.[3] Do not dispose of it with household garbage or pour it down the drain.[3] Follow all local, state, and federal regulations for hazardous waste disposal.[12]

Emergency Procedures

In the event of an emergency, immediate and correct action is critical.

Spills and Leaks

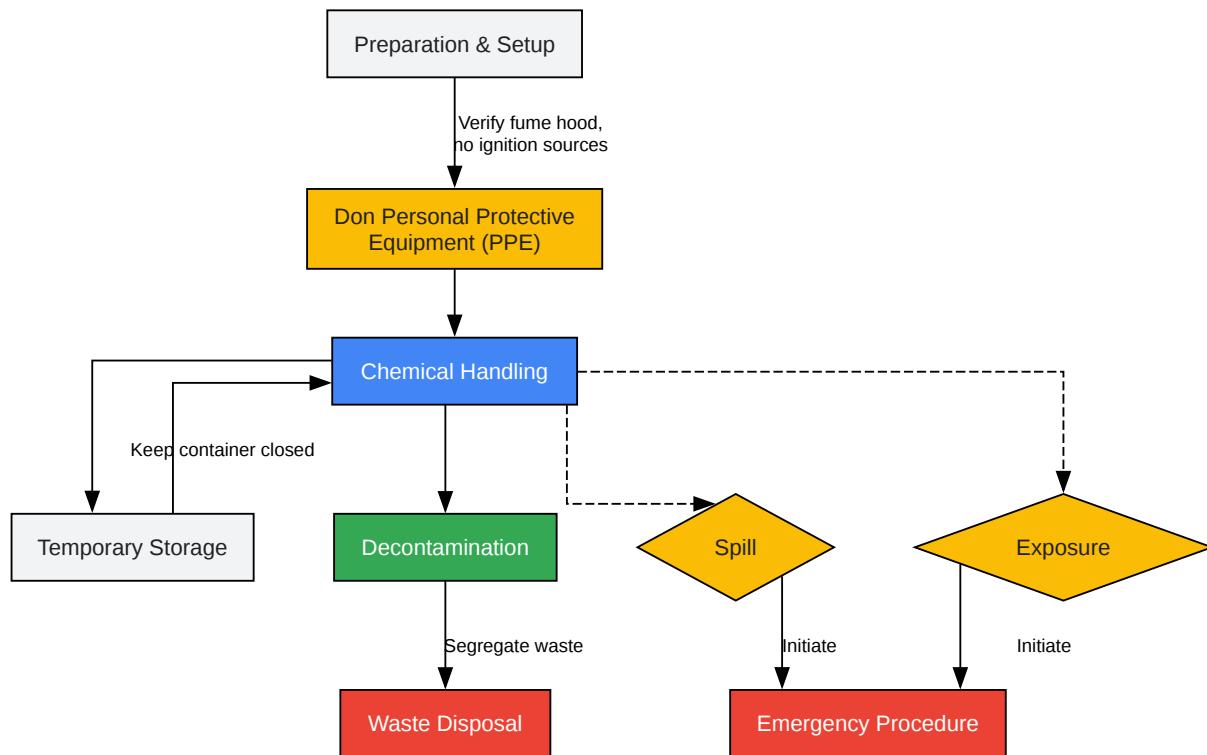
- Immediate Actions: Evacuate the area and remove all ignition sources.[7][8] Ensure adequate ventilation.[1]
- Containment: For small spills, absorb the liquid with an inert, non-combustible material like vermiculite, dry sand, or earth.[6][7]
- Cleanup: Place the absorbed material into a sealed container for disposal.[6] Clean the contaminated area with plenty of water.[3]

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[6][7][12]
- Skin Contact: Immediately remove all contaminated clothing.[3][6] Wash the affected skin with large amounts of soap and water.[3] Seek medical advice if irritation persists.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[6][7][12] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[1][12]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and call a poison control center or doctor immediately.[1][12]

Cyclohexanone Handling Workflow

The following diagram illustrates the logical steps for safely handling **cyclohexanone** from preparation to disposal.



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Caption: Logical workflow for safe **cyclohexanone** handling procedures.

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